

A Comparative Analysis of TEGOSOFT® 189 (Isononyl Isononanoate) and Industry-Standard Emollients

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Compound of Interest

Compound Name: TEGOSOFT 189

Cat. No.: B1169835

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark of TEGOSOFT® 189, chemically identified as Isononyl Isononanoate, against two widely recognized industry-standard emollients: Isopropyl Myristate and Caprylic/Capric Triglyceride. The following sections present a detailed comparison of their physicochemical properties, performance characteristics, and sensory profiles, supported by established experimental methodologies.

Executive Summary

Emollients are fundamental components in topical formulations, significantly influencing product efficacy, stability, and patient compliance. The selection of an appropriate emollient is critical in the development of dermatological and pharmaceutical products. This guide offers a data-driven comparison to aid in the selection process, highlighting the distinct attributes of TEGOSOFT® 189 (Isononyl Isononanoate) in relation to Isopropyl Myristate and Caprylic/Capric Triglyceride. While all three are effective emollients, they offer different sensory experiences and functional benefits. Isononyl Isononanoate is noted for its unique silky, non-greasy skin feel, positioning it as a viable alternative to traditional emollients where a lighter, more elegant texture is desired.^{[1][2]}

Data Presentation

The quantitative data available for the three emollients are summarized in the tables below. It is important to note that values may vary slightly between suppliers due to minor differences in manufacturing processes and purity.

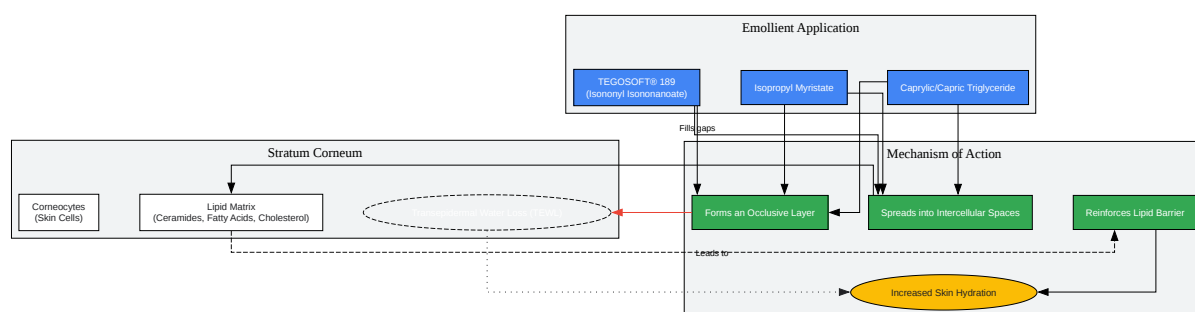
Table 1: Physicochemical Properties

Property	TEGOSOFT® 189 (Isononyl Isononanoate)	Isopropyl Myristate	Caprylic/Capric Triglyceride
INCI Name	Isononyl Isononanoate	Isopropyl Myristate	Caprylic/Capric Triglyceride
CAS Number	59219-71-5 / 42131-25-9[3]	110-27-0[4]	73398-61-5 / 65381-09-1[5][6]
Molecular Formula	C18H36O2[3][7][8]	C17H34O2	C21H40O5[6]
Molecular Weight (g/mol)	284.48[7][8]	270.45	372.54[6]
Appearance	Colorless, odorless liquid[2][3]	Colorless, practically odorless liquid[4]	Colorless to slightly yellow, odorless liquid
Density (g/cm ³ at 20°C)	~0.856[8]	~0.85[4]	~0.94 - 0.96
Viscosity (mPa·s at 20-25°C)	~6[3][9]	~6-8[10]	Low
Solubility	Insoluble in water; soluble in oils and organic solvents[11]	Insoluble in water; miscible with most organic solvents and oils[10][12]	Insoluble in water; soluble in warm alcohols and miscible with fats and oils[5]
Oxidative Stability	High[11]	Resistant to oxidation[13]	Good[6]

Table 2: Performance and Sensory Profile

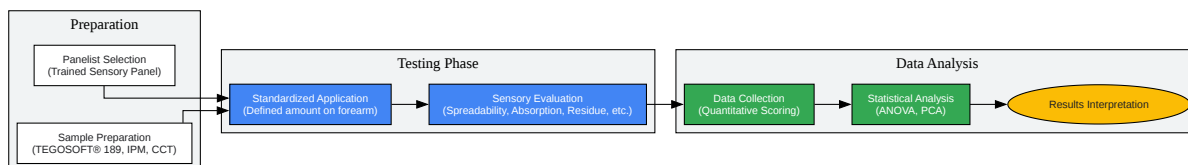
Characteristic	TEGOSOFT® 189 (Isononyl Isononanoate)	Isopropyl Myristate	Caprylic/Capric Triglyceride
Spreadability	High/Excellent[1][9]	High[14][15]	Good[16]
Skin Feel	Silky, velvety, non-greasy, dry touch[1][9][17]	Lightweight, non-greasy, smooth, silky[14][18]	Smooth, non-greasy, silky[19]
Absorption	Fast-absorbing[2]	Easily absorbed[14]	Rapidly penetrates the skin[20]
Emolliency	Effective emollient, softens and smoothens[2][11]	Effective emollient, softens and smoothens[18]	Excellent emollient, moisturizes and replenishes[19][20]
Key Applications	Skincare, sun care, color cosmetics, antiperspirants[17]	Lotions, creams, makeup, hair care, aftershaves[18]	Skincare, makeup, hair care, soaps[19][20]
Special Properties	Good pigment dispersion, silicone stabilizer[3]	Enhances penetration of other ingredients, good solvent[10][18][21]	Good dispersing agent, suitable for sensitive skin[5][19]

Mandatory Visualization



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Caption: Mechanism of skin moisturization by emollients.



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Caption: Experimental workflow for sensory evaluation of emollients.

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on standard industry practices for evaluating emollient performance.

Spreadability Test

Objective: To quantitatively measure and compare the spreading characteristics of the emollients.

Methodology:

- A fixed volume (e.g., 10 μL) of the emollient is applied to a substrate. The substrate can be an artificial skin mimic (e.g., Vitro-Skin®) or the volar forearm of a human volunteer.
- The emollient is allowed to spread for a defined period (e.g., 1, 5, and 10 minutes).
- After each time point, the area of spread is measured. For in-vivo testing, this can be visualized by first dusting the area with a fine, inert powder (like carbon black or graphite), removing the excess, and then capturing a digital image.[\[22\]](#)
- The area (in mm^2) is calculated using image analysis software.
- The experiment is repeated multiple times ($n \geq 3$) for each emollient to ensure statistical significance.
- An alternative instrumental method involves compressing a set amount of the sample between two glass plates with a defined force and measuring the resulting area of spread.
[\[23\]](#)[\[24\]](#)

Sensory Evaluation

Objective: To assess and compare the sensory attributes of the emollients upon application to the skin.

Methodology:

- A trained sensory panel (typically 10-15 panelists) is used for the evaluation.

- A standardized amount of each emollient is applied to a designated area on the panelists' forearms.
- Panelists evaluate various sensory parameters at different time points (e.g., during application, after 1 minute, and after 10 minutes).
- The sensory attributes evaluated include, but are not limited to:
 - Spreadability: Ease of application and distribution on the skin.
 - Absorption: Perception of how quickly the emollient is absorbed.
 - Greasiness/Oiliness: The amount of oily residue perceived.
 - Tackiness/Stickiness: The degree of stickiness felt on the skin.
 - After-feel: The final sensation on the skin (e.g., smooth, soft, velvety).
- Each attribute is rated on a quantitative scale (e.g., a 10-point or 15-point scale).
- The data is collected and statistically analyzed to identify significant differences between the emollients.

Transepidermal Water Loss (TEWL) Measurement

Objective: To evaluate the occlusivity of the emollients by measuring their effect on the rate of water evaporation from the skin.

Methodology:

- Baseline TEWL measurements are taken from specific sites on the forearms of volunteers using a Tewameter®.
- A standardized amount of each emollient is applied to the respective test sites.
- TEWL measurements are repeated at set intervals (e.g., 1, 2, 4, and 6 hours) after application.
- A control site with no product application is also measured at the same intervals.

- The percentage reduction in TEWL compared to the baseline and the control site indicates the occlusivity of the emollient. A greater reduction signifies a more effective barrier to moisture loss.

Conclusion

TEGOSOFT® 189 (Isononyl Isononanoate) presents itself as a high-performing emollient with a distinct sensory profile characterized by a light, silky, and non-greasy feel. Its high spreadability and rapid absorption make it an excellent choice for formulations where a sophisticated and elegant skin feel is desired.

In comparison, Isopropyl Myristate also offers a lightweight and non-greasy texture with the added benefit of enhancing the penetration of active ingredients. Caprylic/Capric Triglyceride is a versatile and highly stable emollient that provides a smooth skin feel and is well-suited for a wide range of applications, including those for sensitive skin.

The selection among these emollients will ultimately depend on the specific requirements of the formulation, including the desired sensory attributes, the need for penetration enhancement, and the target product positioning. The data and protocols presented in this guide provide a solid foundation for making an informed decision in the development of effective and aesthetically pleasing topical products.

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